

Scammonin I CAS number and molecular formula

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Compound of Interest

Compound Name: Scammonin I

Cat. No.: B1680888

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In-depth Technical Guide to Scammonin I

For Researchers, Scientists, and Drug Development Professionals

Introduction

Scammonin I is a prominent resin glycoside, a class of complex glycolipids, predominantly found in the roots of *Convolvulus scammonia*. Historically, the resin from this plant, known as scammony, has been utilized for its potent purgative properties. Modern scientific inquiry has unveiled a broader spectrum of biological activities, including cytotoxic and anticancer effects, positioning **Scammonin I** and related compounds as subjects of interest in contemporary drug discovery and development. This technical guide provides a comprehensive overview of **Scammonin I**, with a focus on its chemical properties, isolation, and biological activities.

Chemical and Physical Properties

Scammonin I is the major resin glycoside found in *Convolvulus scammonia*, constituting up to 56.9% of the total resin glycoside content.^[1] The root of the plant contains approximately 8% resin.^{[2][3]}

Property	Value	Reference
CAS Number	131747-25-6	[1](--INVALID-LINK--)
Molecular Formula	C50H84O21	[1](--INVALID-LINK--)
Molar Mass	1021.201 g·mol ⁻¹	[1](--INVALID-LINK--)
Class	Resin Glycoside	[2][3]
Source	Convolvulus scammonia (roots)	[2][3]

Experimental Protocols

Isolation and Purification of Scammonin I

The following protocol is a synthesized methodology based on established procedures for the isolation of resin glycosides from Convolvulus scammonia.

3.1.1. Extraction of Crude Resin Glycosides ('Jalapin')

- **Maceration:** Air-dried and powdered roots of Convolvulus scammonia are macerated with diethyl ether at room temperature to extract the ether-soluble resin glycoside fraction, often referred to as 'jalapin'.
- **Solvent Evaporation:** The ether extract is filtered, and the solvent is removed under reduced pressure to yield a crude resinous extract.

3.1.2. Chromatographic Separation

- **Sephadex LH-20 Column Chromatography:**
 - The crude resin extract is dissolved in a minimal amount of a suitable solvent (e.g., methanol) and applied to a Sephadex LH-20 column.
 - Elution is performed with an appropriate solvent system to separate the resin glycoside fraction from other components.[1]
- **Successive Sephadex LH-20 Chromatography for Isolation of Scammonin I:**

- The collected resin glycoside fraction is subjected to repeated chromatography on a Sephadex LH-20 column.[\[1\]](#)
- Fractions are monitored by thin-layer chromatography (TLC) to identify those containing **Scammonin I**.
- High-Performance Liquid Chromatography (HPLC) Purification (Optional):
 - For higher purity, the fractions enriched with **Scammonin I** can be further purified using preparative reverse-phase HPLC.[\[4\]](#)[\[5\]](#)
 - A C18 column is typically used with a gradient elution of acetonitrile and water.[\[6\]](#)

Structural Elucidation

The structure of **Scammonin I** is confirmed through a combination of spectroscopic techniques, including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to determine the connectivity of atoms and the stereochemistry of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry is employed to confirm the molecular weight and elemental composition.

Biological Activities and Mechanism of Action

The resin from *Convolvulus scammonia*, rich in **Scammonin I**, exhibits a range of biological activities.

Purgative Effect

The most well-documented activity of scammony resin is its strong purgative effect.

Mechanism of Action: Upon oral administration, the resin glycosides are believed to be inactive until they reach the duodenum. Here, they interact with bile salts to form a potent purgative complex. This complex then irritates the intestinal mucosa, leading to an increase in fluid secretion and enhanced peristaltic movement, resulting in a laxative effect.[\[1\]](#) Some resin

glycosides have been shown to increase the tonus of the colon, potentially through interaction with acetylcholine receptors.[7]

Proposed Mechanism of Purgative Action

Cytotoxic and Anticancer Activity

Extracts of *Convolvulus scammonia* have demonstrated significant cytotoxic and anticancer properties.

Extract/Compound	Cell Line/Model	Activity	Reference
Methanolic Extract	Madin-Darby Bovine Kidney (MDBK) cells	IC50: 38.86 µg/ml	
Aqueous Extract	Mice with H22 tumor cells	87.1% reduction in tumor size at 1.2 mg/kg	[1]
Crude Alkaloidal Extract	Mice with H22 tumor cells	87.9% reduction in tumor size at 1 mg/kg	[1]
Crude Alkaloidal Extract	H22 tumor cells	Induction of apoptosis	[2]

Mechanism of Action: The anticancer effects of *Convolvulus scammonia* extracts are linked to the disruption of microtubules in cancer cells.[1] This disruption can lead to cell cycle arrest and the induction of apoptosis (programmed cell death).[2]

Proposed Anticancer Mechanism of Action

Future Directions

While the biological activities of crude extracts of *Convolvulus scammonia* are well-documented, further research is required to elucidate the specific contributions of **Scammonin I** to these effects. Future studies should focus on:

- Isolation of pure **Scammonin I** to determine its specific IC50 values against a panel of cancer cell lines.

- In-depth mechanistic studies to identify the specific signaling pathways modulated by **Scammonin I** in both its purgative and anticancer activities.
- Preclinical studies to evaluate the in vivo efficacy and safety profile of purified **Scammonin I**.

This in-depth understanding will be crucial for the potential development of **Scammonin I** as a therapeutic agent.

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